

Dibritannilactone B: A Technical Guide to its Discovery, Natural Source, and Biological Potential

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Compound of Interest

Compound Name: *Dibritannilactone B*

Cat. No.: *B15592878*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Dibritannilactone B, a sesquiterpenoid lactone naturally occurring in the medicinal plant *Inula britannica*, has emerged as a compound of significant interest for its potential therapeutic applications, particularly in oncology and inflammatory diseases. This technical guide provides a comprehensive overview of the current knowledge surrounding **Dibritannilactone B**, including its discovery, natural source, and physicochemical properties. It further details experimental protocols for its isolation and for the evaluation of its biological activity, based on established methodologies for related compounds. While specific quantitative data and the precise molecular mechanisms of **Dibritannilactone B** are still under active investigation, this document consolidates the available information to serve as a foundational resource for researchers and professionals in the field of drug discovery and development.

Introduction

Dibritannilactone B is a naturally derived sesquiterpenoid lactone isolated from the flowers of *Inula britannica*, a plant with a rich history in traditional medicine for treating conditions such as inflammation and bronchitis.^[1] Also known as Neobritannilactone B, this compound belongs to a class of secondary metabolites known for their diverse and potent biological activities.^[1] Preliminary investigations suggest that **Dibritannilactone B** possesses cytotoxic and pro-

apoptotic properties against various cancer cell lines, making it a promising candidate for further pharmacological research.^[1] This guide aims to provide a detailed technical overview of **Dibritannilactone B**, summarizing its known characteristics and providing practical experimental methodologies to facilitate future studies.

Physicochemical Properties

The known physicochemical properties of **Dibritannilactone B** are summarized in the table below. It is important to note that while the molecular formula and weight have been determined, a comprehensive public record of its spectroscopic data is not yet available.

| Property | Value | Source |
|------------------|--|----------------|
| Chemical Formula | C ₃₄ H ₄₆ O ₉ | ^[2] |
| Molecular Weight | 598.72 g/mol | ^[2] |
| Natural Source | Inula britannica (Flowers) | ^[1] |
| Compound Class | Sesquiterpenoid Lactone | ^[2] |
| CAS Number | 1829580-18-8 | ^[2] |

Natural Source and Isolation

Dibritannilactone B is naturally found in the flowers of the plant *Inula britannica*. The isolation of this compound involves a multi-step process of extraction, fractionation, and purification.

Experimental Protocol: Isolation of Dibritannilactone B

This protocol is a synthesized methodology based on established procedures for the isolation of sesquiterpene lactones from *Inula* species.^[1]

3.1.1. Plant Material and Extraction

- Air-dry the flowers of *Inula britannica* and grind them into a fine powder.
- Exhaustively extract the powdered plant material with 95% ethanol at room temperature.

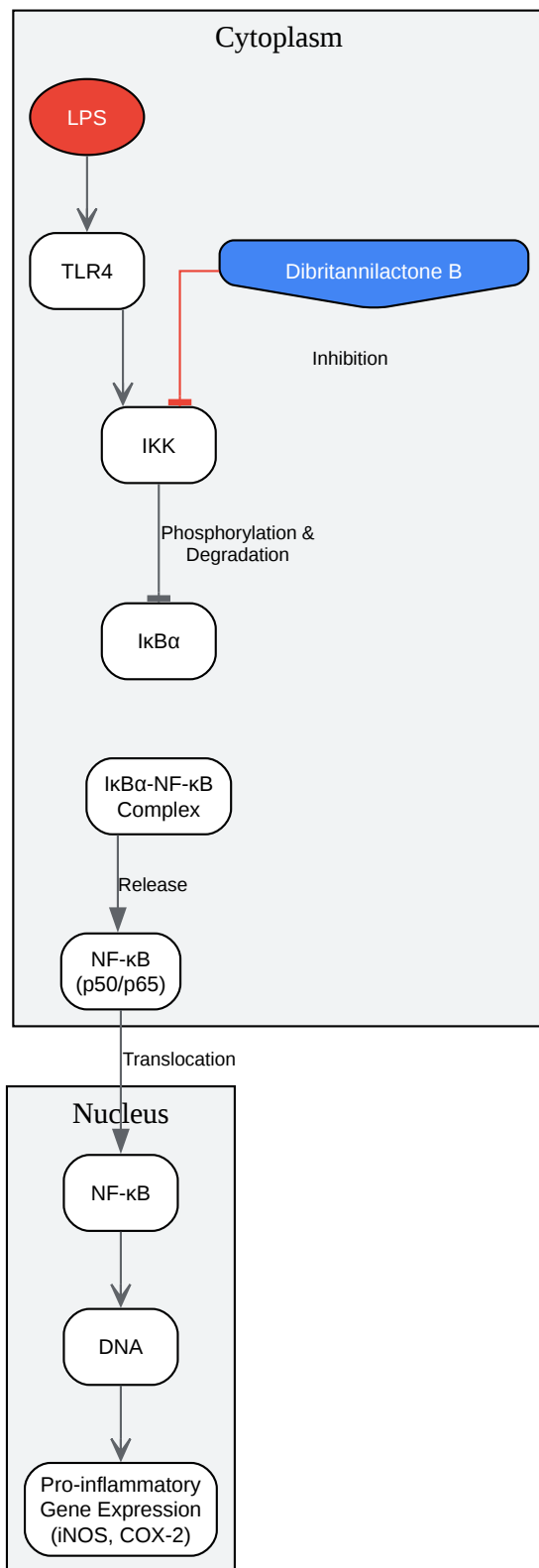
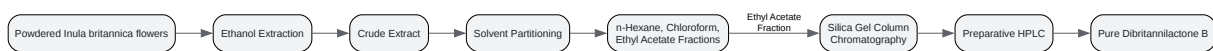
- Concentrate the resulting ethanolic extract under reduced pressure to obtain a crude extract.

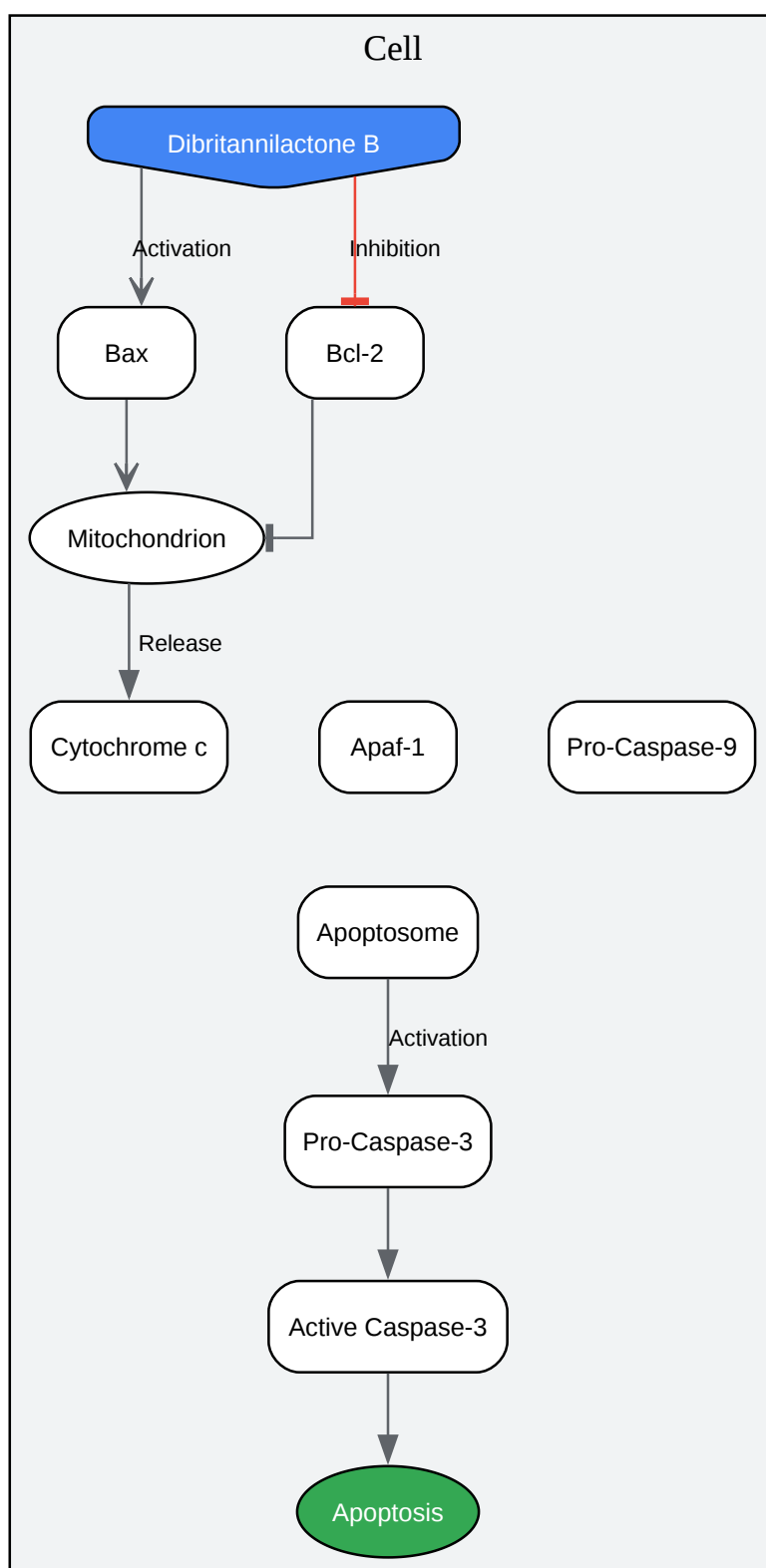
3.1.2. Fractionation

- Suspend the crude ethanolic extract in water.
- Perform sequential partitioning with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity.

3.1.3. Purification

- Subject the bioactive fractions (typically the ethyl acetate fraction for sesquiterpenoid lactones) to column chromatography. A silica gel column is commonly used with a gradient elution system (e.g., a mixture of n-hexane and ethyl acetate).
- Further purify the fractions containing **Dibritannilactone B** using preparative High-Performance Liquid Chromatography (HPLC). A reversed-phase C18 column with a mobile phase of methanol and water or acetonitrile and water is typically employed.
- Monitor the elution using a UV detector and collect the peak corresponding to **Dibritannilactone B**.
- Concentrate the collected fraction to yield the pure compound. The purity can be confirmed by analytical HPLC.





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References

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